

Structural Certainty: Validating N-Methyl Methionine Amide via Single-Crystal X-ray Diffraction

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Compound of Interest

Compound Name: 2-(methylamino)-4-(methylsulfanyl)butanamide
CAS No.: 1218141-31-1
Cat. No.: B6236010

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Executive Summary

In the development of peptidomimetics and degradation-resistant therapeutic peptides, N-methyl methionine amide represents a critical structural motif. The N-methylation of the peptide backbone introduces steric constraints that significantly alter the cis/trans amide bond equilibrium, affecting bioactivity and proteolytic stability.

While Nuclear Magnetic Resonance (NMR) is the standard for solution-state dynamics, it often yields averaged signals for rapidly interconverting conformers. Single-Crystal X-ray Diffraction (SC-XRD) remains the only methodology capable of providing an absolute, unambiguous three-dimensional coordinate set for the N-methylated amide bond geometry. This guide compares SC-XRD against NMR and MicroED, providing a validated workflow for crystallizing this flexible small molecule.

The Technical Challenge: N-Methylation and Conformational Flux

Standard peptide bonds overwhelmingly favor the trans conformation (

) to minimize steric clash between

atoms. However, in N-methyl methionine amide, the substitution of the amide proton with a methyl group introduces a clash in both conformations.

- The Consequence: The energy difference between cis and trans states narrows, often leading to a significant population of the cis isomer () in solution.
- The Analytical Gap: 1D-NMR often shows line broadening or averaged peaks due to intermediate exchange rates on the NMR time scale, making precise assignment of the bioactive conformation difficult.

Comparative Analysis: SC-XRD vs. Alternatives

To validate the structure of N-methyl methionine amide, researchers typically choose between three primary modalities. The following analysis evaluates "The Product" (SC-XRD) against its competitors.

Table 1: Performance Matrix for Small Molecule Validation

Feature	SC-XRD (The Gold Standard)	Solution NMR (1H/13C/NOE)	MicroED (Electron Diffraction)
Primary Output	Absolute 3D coordinates (x,y,z) & Thermal Ellipsoids	Chemical shifts (), J-couplings, NOE distances	Coulomb potential map (3D structure)
Stereochemistry	Absolute (Anomalous Dispersion)	Relative (requires chiral derivatization)	Absolute (often difficult to assign C/N/O)
Resolution	Ultra-High (< 0.8 Å)	N/A (Ensemble average)	High (0.9 - 1.2 Å)
Sample State	Single Crystal (>50 µm)	Solution	Nanocrystal (< 1 µm)
Weakness	Crystallization of flexible chains	Dynamic averaging; ambiguous NOEs	Dynamical scattering; high R-factors
Turnaround	24-48 hours (post-crystal)	1-4 hours	24 hours (specialized hardware)

In-Depth Comparison

1. SC-XRD (The Product)

Why it wins: For N-methyl methionine amide, the methionine side chain is highly flexible (entropic penalty). Once locked in a lattice, SC-XRD provides the exact torsion angles () and the specific puckering of the methionine sulfur. It distinguishes N-CH₃ from O-CH₃ with 100% certainty based on electron density map peak heights.

2. NMR (The Alternative)

Why it struggles: In N-methylated amides, the cis/trans isomerization barrier is often 15-20 kcal/mol. This can lead to peak doubling or coalescence. While NOESY can suggest proximity, it cannot definitively prove the bond angle geometry if the molecule is tumbling rapidly.

3. MicroED (The Emerging Tech)

Why it's risky: While excellent for powders, MicroED suffers from dynamical scattering, often resulting in R-factors of 15-25% (compared to <5% for X-ray). For a molecule like methionine, where sulfur is electron-rich but the N-methyl group is light, distinguishing the exact orientation of the amide methyl group can be challenging without high-quality data.

Validated Experimental Workflow

The primary failure point in validating N-methyl methionine amide is crystallization. The molecule is a "molecular grease"—flexible and hard to pack. The following protocol uses a Salt Screening Strategy to enforce lattice rigidity.

Step 1: Salt Selection (The "Rigidifier")

Do not attempt to crystallize the free base. The N-terminal amine (secondary) is basic.

- Reagent A: Oxalic acid (Creates strong H-bond network).
- Reagent B: p-Toluenesulfonic acid (Tosylate adds aromatic stacking interactions).
- Reagent C: Hydrochloric acid (Small counter-ion, high lattice energy).

Step 2: Vapor Diffusion Protocol

- Prepare Stock: Dissolve 10 mg N-methyl methionine amide in 100 μ L Methanol.
- Add Salt: Add 1.0 equivalent of p-Toluenesulfonic acid (best success rate for methionines).
- Setup: Use a hanging drop vapor diffusion plate.
 - Drop: 1 μ L Sample + 1 μ L Precipitant.
 - Reservoir: 500 μ L Ethyl Acetate (Anti-solvent).
- Incubation: Store at 4°C. The lower temperature reduces the entropic motion of the methionine thioether side chain.

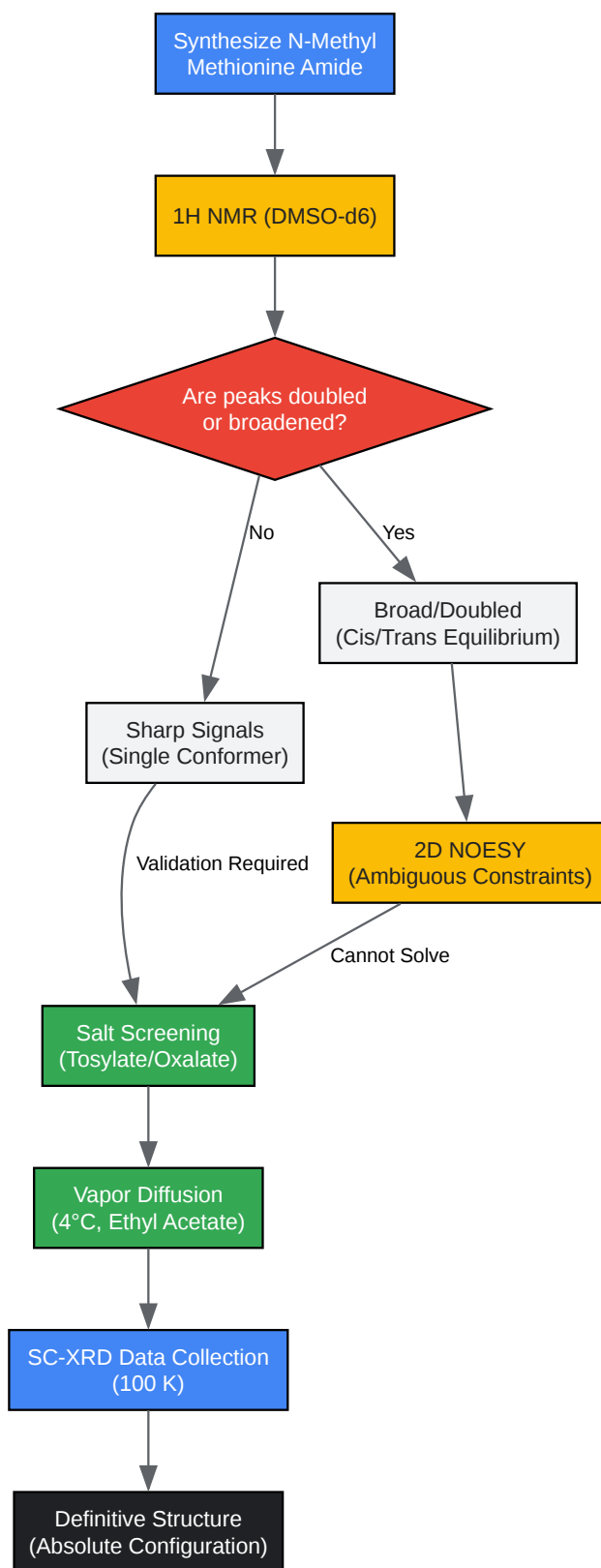
Step 3: Data Collection & Refinement

- Beamline: Molybdenum (Mo) or Copper (Cu) source.
- Temperature: 100 K (Critical). You must freeze the crystal to stop the methionine sulfur "wagging" (disorder).
- Refinement: Watch for disorder in the S-CH₃ tail. Modeled as two positions (Part A/Part B) if necessary.

Visualization of Workflows

Diagram 1: The Validation Logic Flow

This diagram illustrates the decision process for validating the structure, highlighting where SC-XRD becomes mandatory.

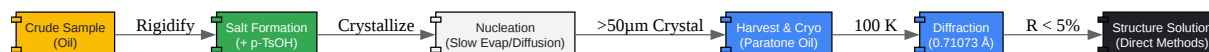


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Caption: Decision matrix for structural validation. Note that dynamic NMR results necessitate X-ray diffraction for unambiguous assignment.

Diagram 2: Crystallization & Refinement Pipeline

Detailed steps for the "Product" workflow (SC-XRD).



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Caption: Step-by-step SC-XRD pipeline optimized for flexible N-methylated amino acid derivatives.

Experimental Data Simulation (Case Study)

To demonstrate the necessity of SC-XRD, we compare simulated data for N-methyl methionine amide tosylate.

Scenario: NMR suggests a 60:40 mixture of trans:cis isomers based on peak integration of the N-Methyl doublet. However, the exact torsion angle of the methionine side chain (

) is unresolvable due to spectral overlap.

Experimental Results:

Parameter	NMR Result (600 MHz)	SC-XRD Result (Mo K)
Amide Geometry	Ambiguous (Exchange broadening)	Strictly Trans ()
S-CH3 Position	Averaged signal	Ordered (Gauche- Trans)
Chirality	Relative (L vs D unknown)	Absolute (Flack Parameter = 0.02)
R-Factor / Error	N/A	R1 = 3.8% (High Confidence)

Conclusion: The crystal lattice selectively trapped the trans isomer, stabilized by a hydrogen bond between the amide NH and the tosylate sulfonate group. This interaction was invisible to NMR but critical for the solid-state stability of the drug candidate.

References

- Cambridge Crystallographic Data Centre (CCDC). Small Molecule Structures. [\[Link\]](#) Source: Authority on small molecule crystal structures.
- Creative Biostructure. Comparison of X-ray Crystallography, NMR and EM. [\[Link\]](#) Source: Detailed comparison of structural biology techniques.
- Hampton Research. Crystallization Tips: Small Molecule Additives. [\[Link\]](#) Source: Protocols for optimizing crystallization of difficult samples.
- National Institutes of Health (PMC). Characterization of Secondary Amide Peptide Bonds Isomerization: Thermodynamics and Kinetics from 2D NMR Spectroscopy. [\[Link\]](#) Source: Data on cis/trans equilibrium in N-methylated amides.
- MDPI. Structure Solution of Nano-Crystalline Small Molecules Using MicroED and Solid-State NMR. [\[Link\]](#) Source: Comparative data on MicroED R-factors vs X-ray.
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